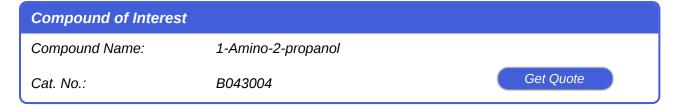


A Comparative Environmental Impact Assessment: 1-Amino-2-propanol Versus Other Common Amines

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of **1-Amino-2-propanol** against other widely used amines, namely Monoethanolamine (MEA), Diethanolamine (DEA), and Methyldiethanolamine (MDEA). The assessment is based on key environmental indicators: biodegradability, aquatic toxicity, and bioaccumulation potential, supported by experimental data from standardized testing protocols.

Quantitative Environmental Impact Data

The following table summarizes the key environmental impact data for **1-Amino-2-propanol** and the selected alternative amines. This data is essential for making informed decisions in chemical selection and process development to minimize ecological footprint.



Environmental Parameter	1-Amino-2- propanol (Isopropanola mine)	Monoethanola mine (MEA)	Diethanolamin e (DEA)	Methyldiethan olamine (MDEA)
Biodegradability	Readily biodegradable (>= 78% in 28 days, OECD 301F)[1]	Readily biodegradable[2]	Readily biodegradable (93% in 28 days, OECD 301F)[3]	Inherently biodegradable[4] [5]
Bioaccumulation Potential (Log P)	-0.93[1]	-1.91	-2.46[3]	-1.16[4]
Aquatic Toxicity - Fish (LC50)	>100 mg/L (96h, Leuciscus idus)	3682 mg/L (96h, Danio rerio)[2][6]	460 mg/L (96h, Fish)[7]	1466 mg/L (96h, Leuciscus idus) [8][9]
Aquatic Toxicity - Invertebrates (EC50)	109 mg/L (48h, Daphnia magna)	27 mg/L (48h, Daphnia magna) [2][6]	55 mg/L (48h, Daphnia magna) [10]	230 mg/L (48h, Daphnia magna) [8][9]
Aquatic Toxicity - Algae (EC50)	32.7 mg/L (72h, Desmodesmus subspicatus)[1]	2.8 mg/L (72h, Pseudokirchnerie lla subcapitata) [2][11]	2.2 mg/L (96h, Pseudokirchnerie Ila subcapitata) [10]	20 mg/L (96h, Desmodesmus subspicatus)[8] [9]

Experimental Protocols

The data presented in this guide is derived from standardized and internationally recognized experimental protocols, primarily those established by the Organisation for Economic Cooperation and Development (OECD). These guidelines ensure the reliability and comparability of the results.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This method evaluates the ready biodegradability of a chemical substance by microorganisms. The test substance is incubated in a mineral medium with an inoculum of activated sludge. The



consumption of oxygen is measured over a 28-day period. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test, typically 60%.[1][4][12]

Acute Fish Toxicity - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period. Fish are exposed to the test substance in a static or semi-static system. Observations of mortality are made at 24, 48, 72, and 96 hours.

Acute Immobilisation Test for Daphnia sp. - OECD 202

This protocol assesses the acute toxicity of a substance to Daphnia magna (water flea). The test determines the concentration that causes immobilization in 50% of the daphnids (EC50) after a 48-hour exposure.

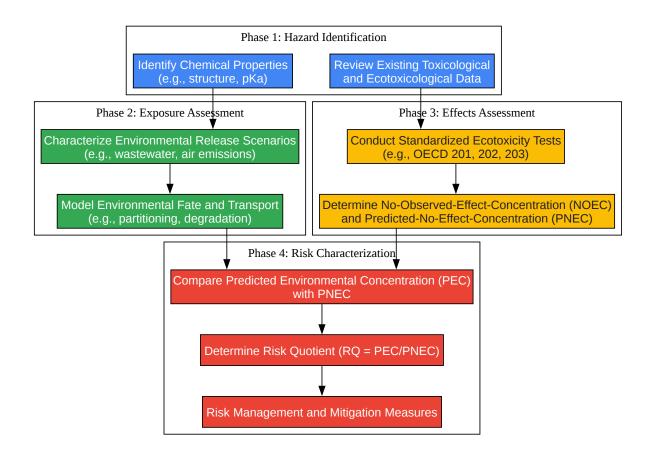
Alga, Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of freshwater algae. The test measures the reduction in algal growth after a 72 or 96-hour exposure period to determine the concentration that inhibits growth by 50% (EC50).

Visualizing Environmental Impact Assessment and Effects

To further clarify the processes and concepts involved in assessing the environmental impact of amines, the following diagrams have been generated.

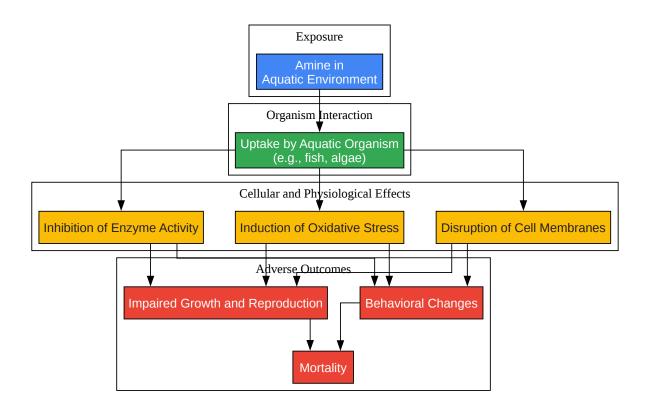




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Environmental Risk Assessment Workflow for Chemicals.

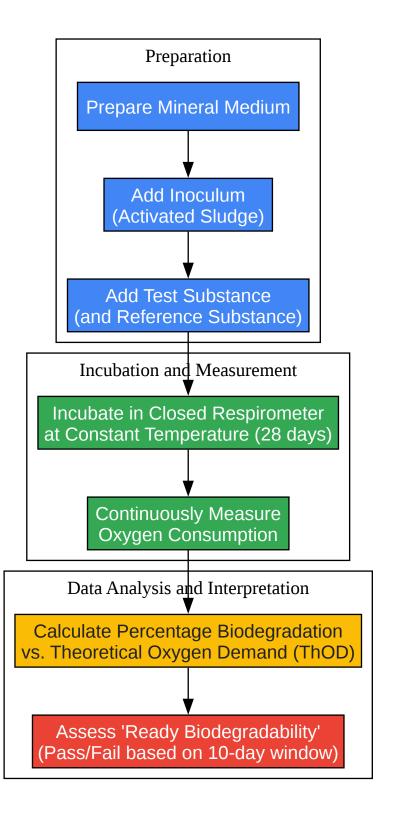




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Conceptual Pathway of Amine Aquatic Toxicity.





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- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment: 1-Amino-2-propanol Versus Other Common Amines]. BenchChem, [2025]. [Online PDF].
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